

Essential Safety and Disposal Procedures for (-)-5-HT2C Agonist-3

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Compound of Interest

Compound Name: (-)-5-HT2C agonist-3

Cat. No.: B15575202

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This guide provides detailed safety and disposal protocols for **(-)-5-HT2C agonist-3**, a compound utilized by researchers and scientists in drug development. The following procedures are designed to ensure the safe handling and disposal of this substance in a laboratory setting.

Chemical Identification and Hazard Summary

According to the Safety Data Sheet (SDS) for 5-HT2C agonist-3, the compound is not classified as a hazardous substance or mixture^[1]. However, standard laboratory precautions should always be observed.

Identifier	Value	Reference
Product Name	5-HT2C agonist-3	[1]
Catalog Number	HY-156532	[1]
CAS Number	2104810-18-4	[1]
Molecular Formula	C19H23ClFNO2	[1]
Hazard Classification	Not a hazardous substance or mixture	[1]

Disposal Protocol

Given that **(-)-5-HT2C agonist-3** is not classified as hazardous, the following general disposal procedure should be followed. However, it is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidelines, as local regulations may vary.

Step-by-Step Disposal Procedure:

- Personal Protective Equipment (PPE): Before handling the compound, ensure appropriate PPE is worn, including safety glasses, gloves, and a lab coat.
- Decontamination: If any surfaces come into contact with the compound, decontaminate them with a suitable laboratory cleaner.
- Waste Collection:
 - Solid Waste: Place any solid **(-)-5-HT2C agonist-3**, along with any contaminated consumables (e.g., weigh boats, pipette tips), into a designated, clearly labeled non-hazardous chemical waste container.
 - Liquid Waste: If the compound is in solution, consult your institution's EHS guidelines for the disposal of non-hazardous chemical solutions. In many cases, small quantities can be absorbed onto an inert material (e.g., vermiculite) and disposed of as solid waste.

- Container Sealing and Labeling: Securely seal the waste container. Label the container clearly with the name of the compound and the text "Non-Hazardous Waste."
- Final Disposal: Arrange for the collection of the waste container by your institution's EHS or hazardous waste management team.

Disposal Decision Workflow

The following diagram illustrates the general decision-making process for the disposal of a laboratory chemical like **(-)-5-HT2C agonist-3**.



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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